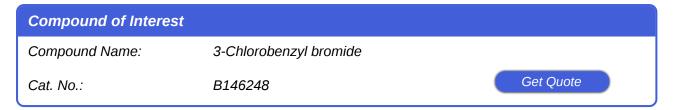


# 3-Chlorobenzyl bromide chemical properties and structure

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An In-depth Technical Guide to 3-Chlorobenzyl Bromide

### Introduction

**3-Chlorobenzyl bromide**, also known as  $\alpha$ -bromo-3-chlorotoluene, is an organic compound that serves as a versatile reagent in organic synthesis.[1] Its utility stems from the presence of two reactive sites: the benzylic bromide, which is susceptible to nucleophilic substitution, and the aromatic ring, which can undergo electrophilic substitution. This guide provides a comprehensive overview of its chemical properties, structure, synthesis, and reactivity for researchers, scientists, and professionals in drug development.

## **Chemical and Physical Properties**

**3-Chlorobenzyl bromide** is a colorless to pale yellow or light brown liquid with a pungent odor. [2][3][4] It is classified as a dangerous good for transport.[1] A summary of its key physical and chemical properties is presented in the table below.



Property	Value	References
IUPAC Name	1-(bromomethyl)-3- chlorobenzene	[3]
Synonyms	α-Bromo-3-chlorotoluene, m- Chlorobenzyl bromide	[1][3][5]
CAS Number	766-80-3	[1]
Molecular Formula	C7H6BrCl	[1][3]
Molecular Weight	205.48 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid, Clear light brown liquid	[2][3][4]
Boiling Point	109-110 °C at 12 mmHg	[2][6]
Melting Point	17.5 - 22 °C	[7][8]
Density	1.565 g/mL at 25 °C	[6][7]
Refractive Index	n20/D 1.588	[6][8]
Flash Point	113 °C (235.4 °F) - closed cup	
Solubility	Slightly soluble in water	[4]
InChI Key	LZIYAIRGDHSVED- UHFFFAOYSA-N	[7]
SMILES	Clc1cccc(CBr)c1	[7]

## **Chemical Structure**

The structure of **3-chlorobenzyl bromide** consists of a benzene ring substituted with a chlorine atom at the meta-position (C3) and a bromomethyl group at position C1. The benzylic bromine is a good leaving group, making the methylene carbon an electrophilic site.

Caption: Chemical structure of **3-Chlorobenzyl bromide**.

## **Experimental Protocols**



# Synthesis of 3-Chlorobenzyl Bromide from 3-Chlorotoluene

A common method for the synthesis of **3-chlorobenzyl bromide** is through the free-radical bromination of **3-chlorotoluene**.[8]

#### Method 1: Photobromination[8]

- Materials: 3-chlorotoluene (0.2 mole), dry carbon tetrachloride, elemental bromine (0.205 mole), ice-water, ice-cold aqueous sodium bicarbonate solution, magnesium sulfate, sodium bicarbonate.
- Apparatus: A two-necked flask with a reflux condenser and a dropping funnel, and a 500-watt photolamp.

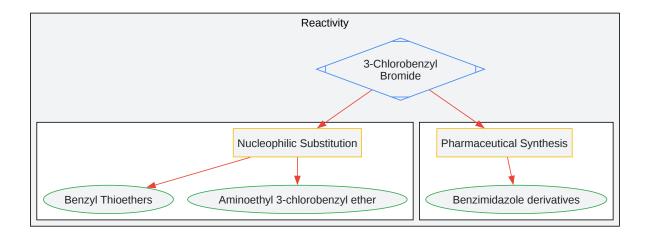
#### Procedure:

- Dissolve 3-chlorotoluene in a five-fold amount of dry carbon tetrachloride and place it in the reaction flask.
- Heat the mixture to boiling.
- Irradiate the mixture with the photolamp.
- Add elemental bromine dropwise. The rate of addition should be controlled to ensure the carbon tetrachloride dripping from the condenser remains nearly colorless. The reaction typically takes 30 minutes to 2 hours.
- The evolved hydrogen bromide is passed through a tube to a flask containing water.
- Work-up and Purification:
  - After the reaction, stop the irradiation and cool the solution.
  - Wash the solution rapidly with ice-water, then with ice-cold aqueous sodium bicarbonate solution, and again with ice-water.
  - Dry the organic layer with magnesium sulfate.



- Evaporate the carbon tetrachloride under vacuum.
- The residue is distilled under vacuum (b.p. 109°C/10mm) after adding a spatula tip of sodium bicarbonate to yield 3-chlorobenzyl bromide.





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